

3,3-Dimethylpiperidine CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethylpiperidine

Cat. No.: B075641

[Get Quote](#)

Technical Guide: 3,3-Dimethylpiperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and spectral analysis of **3,3-Dimethylpiperidine** (CAS No. 1193-12-0). This document is intended for use by professionals in the fields of chemical research, drug development, and organic synthesis.

Core Properties and Identifiers

3,3-Dimethylpiperidine is a cyclic secondary amine with two methyl groups substituted at the third carbon position of the piperidine ring.

Identifier	Value	Source(s)
CAS Number	1193-12-0	[1] [2] [3] [4] [5] [6] [7]
Molecular Formula	C ₇ H ₁₅ N	[1] [2] [3] [4] [6]
IUPAC Name	3,3-dimethylpiperidine	[4] [5] [6]
Synonyms	Piperidine, 3,3-dimethyl-	[1] [2] [3] [5] [6]
Molecular Weight	113.20 g/mol	[2] [3] [5] [6]
InChI Key	CDODDZJCEADUQQ- UHFFFAOYSA-N	[1] [2] [3] [5] [6]
SMILES	<chem>CC1(C)CCCNC1</chem>	[1] [5] [6]

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety properties of **3,3-Dimethylpiperidine** is presented below.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1]
Odor	Amine-like	[1][6]
Boiling Point	134°C to 136°C	[6]
410.2 K (137.05 °C)	[3]	
Density	0.81 g/mL	[6]
Refractive Index	1.4475	[6]
Flash Point	26°C (79°F)	[6]
Solubility	Soluble in organic solvents (e.g., ethanol, ether); limited solubility in water.	[1]
pKa	Data available in the IUPAC Digitized pKa Dataset.	[5]
Kovats Retention Index	870 (Standard non-polar column)	[5][7]
GHS Hazard Statements	H226: Flammable liquid and vapor.H314: Causes severe skin burns and eye damage.	[5][6]
Hazard Class	Flammable Liquid, Category 3Skin Corrosion, Category 1B	[5][6]
UN Number	2733	[6]

Experimental Protocols

Synthesis of 3,3-Dimethylpiperidine

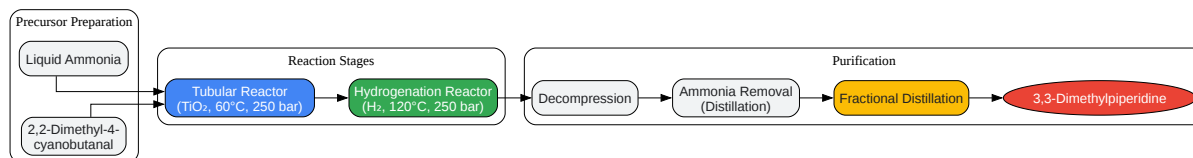
A representative synthesis method involves the reductive cyclization of 2,2-dimethyl-4-cyanobutanal.[8]

Materials:

- 2,2-dimethyl-4-cyanobutanal (93.4% purity)
- Liquid ammonia
- Titanium dioxide (TiO₂, anatase) pellets (1.5 mm)
- Hydrogen gas
- Tubular reactor
- Hydrogenation reactor

Procedure:

- A continuous stream of 2,2-dimethyl-4-cyanobutanal (34.0 g/hour) and liquid ammonia (1450 ml/hour) are pumped through a tubular reactor containing 63.5 g of TiO₂ pellets. The reaction is maintained at a pressure of 250 bar and a temperature of 60°C.
- The effluent from the tubular reactor is then passed into a hydrogenation reactor.[8]
- Hydrogen gas is simultaneously introduced into the hydrogenation reactor at a rate of 100 L/hour. The conditions for hydrogenation are maintained at 250 bar and 120°C.
- The product stream is collected and the pressure is reduced to atmospheric pressure.[8]
- Excess ammonia is removed by distillation.[8]
- The resulting crude product is purified by fractional distillation to yield **3,3-dimethylpiperidine**. [8]



[Click to download full resolution via product page](#)

Synthesis workflow for **3,3-Dimethylpiperidine**.

Analytical Methods

The following are general protocols for the characterization of **3,3-Dimethylpiperidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **^1H NMR:** Spectra can be acquired on a standard NMR spectrometer (e.g., 300 or 500 MHz). Samples are typically dissolved in a deuterated solvent such as chloroform- d (CDCl_3) with tetramethylsilane (TMS) as an internal standard.
- **^{13}C NMR:** Spectra are obtained similarly to ^1H NMR, using a deuterated solvent and TMS. [\[9\]](#)
- **^{15}N NMR:** Specialized NMR experiments can be conducted to observe the nitrogen nucleus. [\[5\]](#)

Infrared (IR) Spectroscopy:

- IR spectra can be recorded using a Fourier-transform infrared (FTIR) spectrometer. [\[2\]](#)
- For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr).
- Alternatively, Attenuated Total Reflectance (ATR) can be used for neat samples.

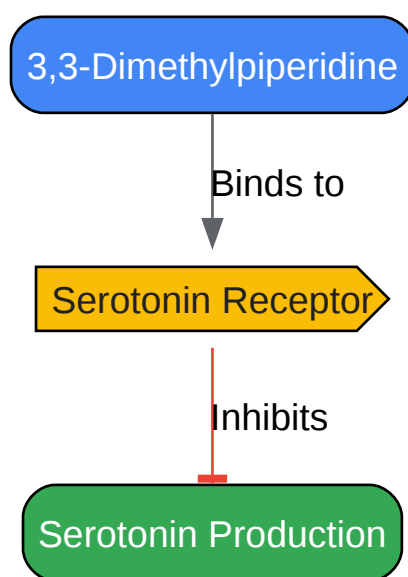
- Characteristic peaks for secondary amines (N-H stretch and bend) and C-H bonds are expected.

Mass Spectrometry (MS):

- Mass spectra are typically obtained using a mass spectrometer with electron ionization (EI).
[2]
- The sample can be introduced directly or via a gas chromatograph (GC-MS) for separation from impurities.
- The molecular ion peak (M^+) and characteristic fragmentation patterns can be used for structural confirmation.

Biological Activity and Signaling

While primarily used as a building block in organic synthesis, there are reports of **3,3-Dimethylpiperidine** exhibiting biological activity. One noted interaction is its potential to inhibit serotonin production through binding to serotonin receptors.[1]



[Click to download full resolution via product page](#)

Inhibition of serotonin production by **3,3-Dimethylpiperidine**.

Concluding Remarks

3,3-Dimethylpiperidine is a valuable reagent and building block in organic chemistry. Its well-defined physical and chemical properties, along with established synthetic routes, make it a versatile compound for various applications in research and development. Proper handling and safety precautions are essential due to its flammability and corrosive nature. Further investigation into its biological activities may reveal novel applications in medicinal chemistry and drug discovery.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1193-12-0: 3,3-Dimethylpiperidine | CymitQuimica [cymitquimica.com]
- 2. 3,3-Dimethylpiperidine [webbook.nist.gov]
- 3. 3,3-Dimethylpiperidine [webbook.nist.gov]
- 4. pschemicals.com [pschemicals.com]
- 5. 3,3-Dimethylpiperidine | C₇H₁₅N | CID 70942 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 3,3-Dimethylpiperidine, 95% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. 3,3-Dimethylpiperidine [webbook.nist.gov]
- 8. prepchem.com [prepchem.com]
- 9. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [3,3-Dimethylpiperidine CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075641#3-3-dimethylpiperidine-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com